

Chemical structure and IUPAC name of 3-Benzyloxy-1-propanol

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Compound of Interest

Compound Name: 3-Benzyl-1-propanol

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An In-depth Technical Guide to 3-Benzyl-1-propanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Benzyl-1-propanol**, a versatile organic building block. It details its chemical identity, physical properties, synthesis, and characterization, presenting data in a structured format for scientific and research applications.

Chemical Identity and Structure

3-Benzyl-1-propanol, also known as 1,3-propanediol monobenzyl ether, is an organic compound featuring both an ether and a primary alcohol functional group.^[1] Its unique structure makes it a useful intermediate in various organic syntheses.^{[1][2]}

- IUPAC Name: 3-(benzyloxy)propan-1-ol^[3]
- Molecular Formula: C₁₀H₁₄O₂^{[3][4]}
- CAS Number: 4799-68-2^{[3][4]}

The chemical structure consists of a propanol backbone where the oxygen atom at position 3 is protected by a benzyl group.

Figure 1: Chemical Structure of **3-Benzyl-1-propanol**

Physicochemical Properties

The quantitative properties of **3-Benzyl-1-propanol** are summarized below. These values are critical for experimental design, including reaction setup and purification procedures.

Property	Value	Reference(s)
Molecular Weight	166.22 g/mol	[1] [4]
Appearance	Clear, colorless liquid	[3]
Boiling Point	111-114 °C at 2 mmHg	[5]
Density	1.049 g/mL at 25 °C	[5]
Flash Point	113 °C (235.4 °F) - closed cup	
Refractive Index	n _{20/D} 1.516	[1]

Synthesis Protocol

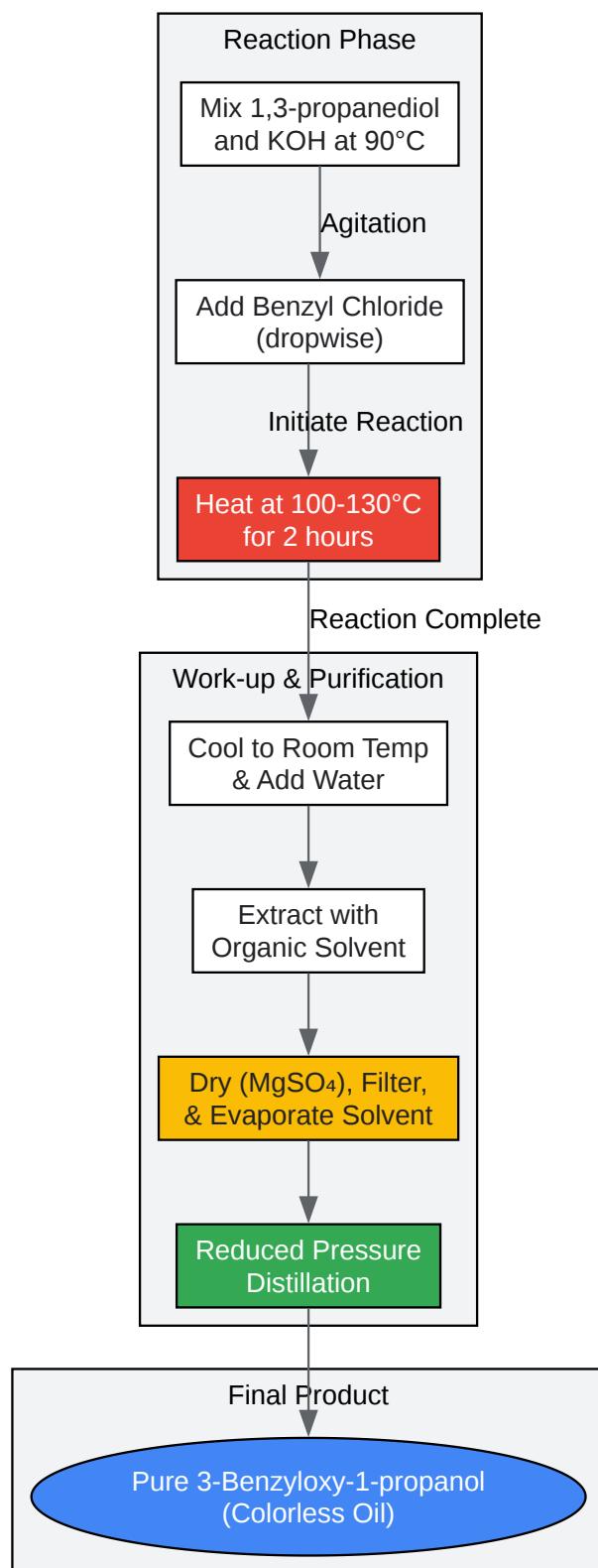
A common method for the synthesis of **3-Benzyl-1-propanol** involves the Williamson ether synthesis, reacting 1,3-propanediol with benzyl chloride in the presence of a base.[\[4\]](#)[\[6\]](#)

Materials:

- 1,3-propanediol
- Potassium hydroxide (KOH), solid
- Benzyl chloride
- Xylene (optional solvent)[\[6\]](#)
- Water
- Diethyl ether or Methylene chloride for extraction[\[6\]](#)
- Magnesium sulfate (MgSO₄) for drying

Experimental Procedure:

- **Reaction Setup:** To a round-bottom flask, add 1,3-propanediol (e.g., 0.79 mol) and solid potassium hydroxide (e.g., 0.32 mol). The KOH acts as a base and helps to remove trace moisture.[4]
- **Addition of Reagent:** While agitating the mixture at 90°C, slowly add benzyl chloride (e.g., 0.32 mol) using a dropping funnel.[4]
- **Reaction:** Increase the temperature to 100-130°C and maintain for 2 hours.[4][6]
- **Work-up:** Cool the reaction mixture to room temperature. Add water to dissolve the salts and extract the organic phase with a suitable solvent like diethyl ether or methylene chloride.[4][6]
- **Purification:** Wash the combined organic extracts with water, dry over anhydrous MgSO₄, filter, and remove the solvent by rotary evaporation.[6]
- **Final Product:** The crude product is purified by reduced pressure distillation to yield **3-Benzyl-1-propanol** as a colorless oil.[4] A typical yield for this procedure is approximately 77%. [4]

[Click to download full resolution via product page](#)**Figure 2: Workflow for the Synthesis of 3-Benzyl-1-propanol**

Characterization Data

The identity and purity of synthesized **3-Benzylxy-1-propanol** are confirmed using standard analytical techniques.

¹H NMR Spectroscopy: The proton NMR spectrum provides key structural information.

- ¹H NMR (400 MHz, CDCl₃) δ (ppm): 7.36-7.28 (m, 5H, Ar-H), 4.51 (s, 2H, -O-CH₂-Ph), 3.79-3.75 (m, 2H, -CH₂-OH), 3.66-3.64 (t, J=5.5 Hz, 2H, -O-CH₂-), 2.44 (br, s, 1H, -OH), 1.88-1.83 (m, 2H, -CH₂-CH₂-CH₂-).[4]

Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the key functional groups. The spectrum is expected to show a broad absorption band for the hydroxyl (-OH) group and characteristic peaks for the C-O ether linkage and the aromatic ring. A conforming infrared spectrum is a standard quality control specification.[3]

Gas Chromatography (GC): GC is employed to assess the purity of the final product. A purity of ≥96.0% is commercially available.[3]

Safety and Handling

3-Benzylxy-1-propanol is an irritant and requires careful handling in a laboratory setting.

Hazard Class	GHS Codes	Precautionary Statements
Skin Irritation	H315	P264, P280, P302+P352
Eye Irritation	H319	P280, P305+P351+P338
Respiratory Irritation	H335	P261, P271, P304+P340

Handling Recommendations:

- Use in a well-ventilated area or fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[7]

- Avoid breathing vapors.[\[7\]](#)
- Store in a dry, well-sealed container at room temperature.[\[1\]](#)

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